

An In-depth Technical Guide to 1,2,5-Thiadiazole-3-Carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,5-Thiadiazole-3-carboxylic acid

Cat. No.: B077527

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Core Compound Identification

1,2,5-Thiadiazole-3-carboxylic acid is a heterocyclic organic compound that serves as a valuable building block in medicinal and agricultural chemistry. Its structural characteristics, combining a thiadiazole ring with a carboxylic acid functional group, impart unique physicochemical properties and versatile reactivity.

Identifier	Value
IUPAC Name	1,2,5-Thiadiazole-3-carboxylic acid
CAS Number	13368-86-0
Molecular Formula	C ₃ H ₂ N ₂ O ₂ S
Molecular Weight	130.13 g/mol
Appearance	White crystalline powder

Synthesis and Experimental Protocols

The synthesis of **1,2,5-thiadiazole-3-carboxylic acid** can be achieved through various synthetic routes. A common and effective method involves the hydrolysis of a corresponding

nitrile precursor, 3-cyano-1,2,5-thiadiazole. Below is a detailed experimental protocol based on established chemical principles for this transformation.

Experimental Protocol: Hydrolysis of 3-Cyano-1,2,5-thiadiazole

This protocol outlines the conversion of 3-cyano-1,2,5-thiadiazole to **1,2,5-thiadiazole-3-carboxylic acid** via acid-catalyzed hydrolysis.

Materials:

- 3-cyano-1,2,5-thiadiazole
- Concentrated Sulfuric Acid (H_2SO_4)
- Deionized Water
- Diethyl Ether (or other suitable organic solvent)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Sodium Bicarbonate (NaHCO_3) solution (saturated)
- Hydrochloric Acid (HCl) (for acidification)

Equipment:

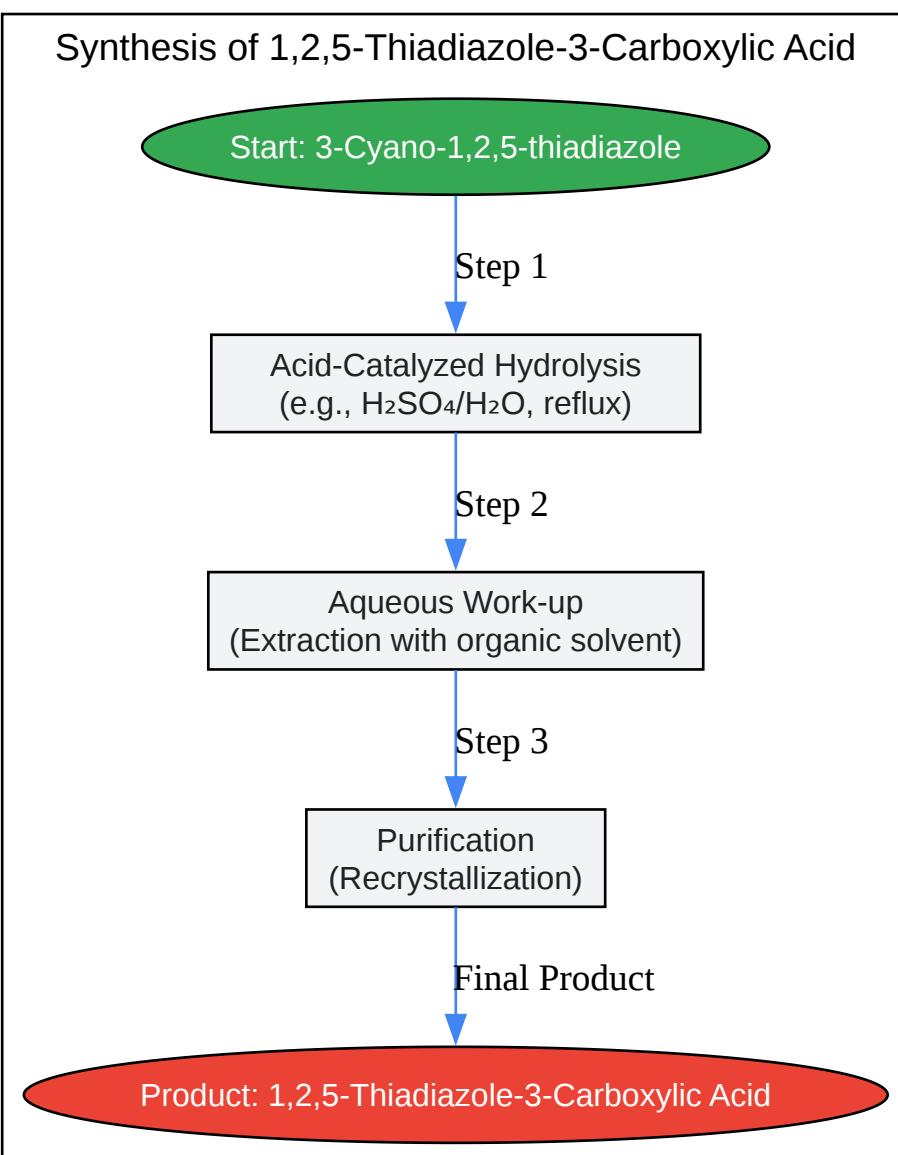
- Round-bottom flask with reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware
- pH meter or pH paper

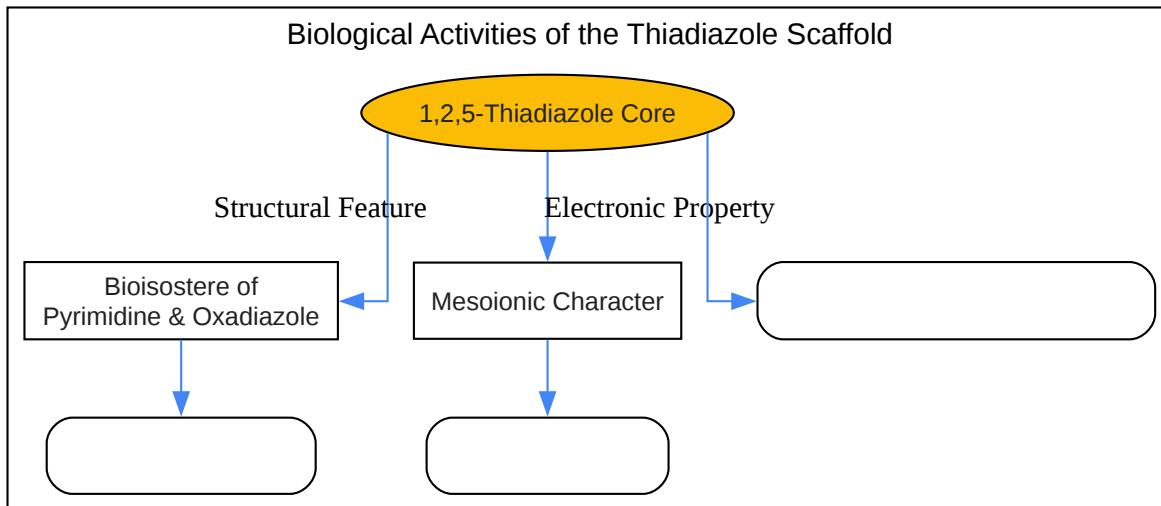
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 3-cyano-1,2,5-thiadiazole.
- Acidic Hydrolysis: Carefully add a mixture of concentrated sulfuric acid and water (e.g., 50% v/v) to the flask.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up:
 - Cool the reaction mixture to room temperature and then carefully pour it over crushed ice.
 - Extract the aqueous solution multiple times with a suitable organic solvent such as diethyl ether.
 - Combine the organic extracts and wash with a saturated solution of sodium bicarbonate to remove any remaining acid.
 - Dry the organic layer over anhydrous magnesium sulfate.
- Isolation:
 - Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
 - The resulting crude product can be further purified by recrystallization from an appropriate solvent system (e.g., ethanol/water) to yield pure **1,2,5-thiadiazole-3-carboxylic acid**.

A closely related synthesis for the amino-derivative, **4-amino-1,2,5-thiadiazole-3-carboxylic acid**, involves the ring-cleavage of [1][2][3]thiadiazolo[3,4-d]pyrimidin-7(6H)-one using basic reagents.[2][4] This alternative approach highlights the versatility of synthetic strategies to access functionalized 1,2,5-thiadiazoles.

Synthesis Workflow Diagram





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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. mdpi.com [mdpi.com]
- 4. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,2,5-Thiadiazole-3-Carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b077527#cas-number-and-iupac-name-for-1-2-5-thiadiazole-3-carboxylic-acid>

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